

3-Pentanol CAS number and molecular structure

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Compound of Interest

Compound Name: 3-Pentanol

Cat. No.: B084944

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An In-depth Technical Guide to **3-Pentanol** (CAS Number: 584-02-1)

This technical guide provides a comprehensive overview of **3-Pentanol**, including its chemical and physical properties, synthesis and purification protocols, and its role in biological systems. This document is intended for researchers, scientists, and professionals in the field of drug development.

Core Compound Information

Chemical Identity:

Identifier	Value
CAS Number	584-02-1[1][2][3][4]
Preferred IUPAC Name	Pentan-3-ol[2]
Synonyms	Diethyl carbinol, 3-Pentyl alcohol[1][3][4]
Molecular Formula	C ₅ H ₁₂ O[1][2][3]
Molecular Weight	88.15 g/mol [1][4]
InChI	InChI=1S/C5H12O/c1-3-5(6)4-2/h5-6H,3-4H2,1-2H3[2][3]
InChIKey	AQIXEPGDORPWBj-UHFFFAOYSA-N[2][3]
SMILES	CCC(O)CC[2]

Molecular Structure:

Caption: 2D Molecular Structure of **3-Pentanol**.

Physicochemical and Spectroscopic Data

Physical Properties:

Property	Value
Appearance	Colorless liquid[2]
Odor	Characteristic, sweet, herbal, slightly oily/nutty[1][5]
Boiling Point	115.3 - 116 °C[2][6]
Melting Point	-63.68 °C[2]
Density	0.815 - 0.82 g/cm ³ at 20-25 °C[1][2][6]
Solubility in water	55 - 59 g/L[2][6]
Solubility in organic solvents	Soluble in acetone, benzene; very soluble in ethanol, diethyl ether[2]
Vapor Pressure	1.10 kPa (at 25 °C)[2]
Refractive Index (n _D ²⁰)	1.4097 - 1.410[1][7]

Safety and Toxicity Data:

Parameter	Value
Flash Point	33 - 41 °C (closed cup)[2][6]
Autoignition Temperature	360 - 435 °C[2][6]
Explosive Limits	1.2 - 9.0% (v/v)[2][6]
Oral LD ₅₀ (rat)	1870 mg/kg[1][4]

Spectroscopic Information: Spectroscopic data for **3-Pentanol** is widely available. This includes ^1H NMR, ^{13}C NMR, FTIR, Raman, and Mass Spectrometry (GC-MS) data.[8]

Experimental Protocols

Synthesis of 3-Pentanol via Grignard Reaction

This protocol describes the synthesis of **3-Pentanol** by the reaction of a Grignard reagent (ethyl magnesium bromide) with an ester (diethyl carbonate). This is a representative method for forming secondary alcohols.

Materials:

- Magnesium turnings
- Anhydrous diethyl ether
- Ethyl bromide
- Diethyl carbonate
- Saturated aqueous ammonium chloride solution
- Anhydrous potassium carbonate or calcium sulfate

Procedure:

- Preparation of the Grignard Reagent: In a flame-dried three-necked flask equipped with a dropping funnel and a condenser, place dry magnesium turnings and anhydrous diethyl ether. Initiate the reaction by adding a small amount of ethyl bromide. Once the reaction starts, add a solution of ethyl bromide in anhydrous ether dropwise at a rate that maintains a gentle reflux. After the addition is complete, continue stirring for an additional 15 minutes.
- Reaction with Diethyl Carbonate: Add a solution of pure diethyl carbonate in anhydrous ether dropwise to the Grignard reagent with vigorous stirring over approximately one hour. A vigorous reaction should occur, causing the ether to reflux.

- **Work-up:** After the addition is complete, heat the reaction mixture on a water bath with stirring for one hour. Pour the reaction mixture into a flask containing crushed ice and a saturated aqueous solution of ammonium chloride. Transfer the mixture to a separatory funnel.
- **Extraction and Drying:** Separate the ether layer. Extract the aqueous layer with diethyl ether. Combine the ethereal extracts and dry them over anhydrous potassium carbonate or calcium sulfate.
- **Purification:** Remove the ether by evaporation. Fractionally distill the crude product to obtain pure **3-Pentanol**.

Purification by Fractional Distillation

Procedure:

- Assemble a fractional distillation apparatus.
- Place the crude **3-Pentanol** in the distillation flask.
- Heat the flask gently.
- Collect the fraction that distills at the boiling point of **3-Pentanol** (115-116 °C).

Analysis by Gas Chromatography (GC)

Instrumentation:

- Gas chromatograph with a Flame Ionization Detector (FID).
- Capillary column (e.g., DB-1 or Innowax).

Typical GC Conditions:

- Injector Temperature: 200-250 °C
- Detector Temperature: 250-300 °C
- Carrier Gas: Helium or Hydrogen

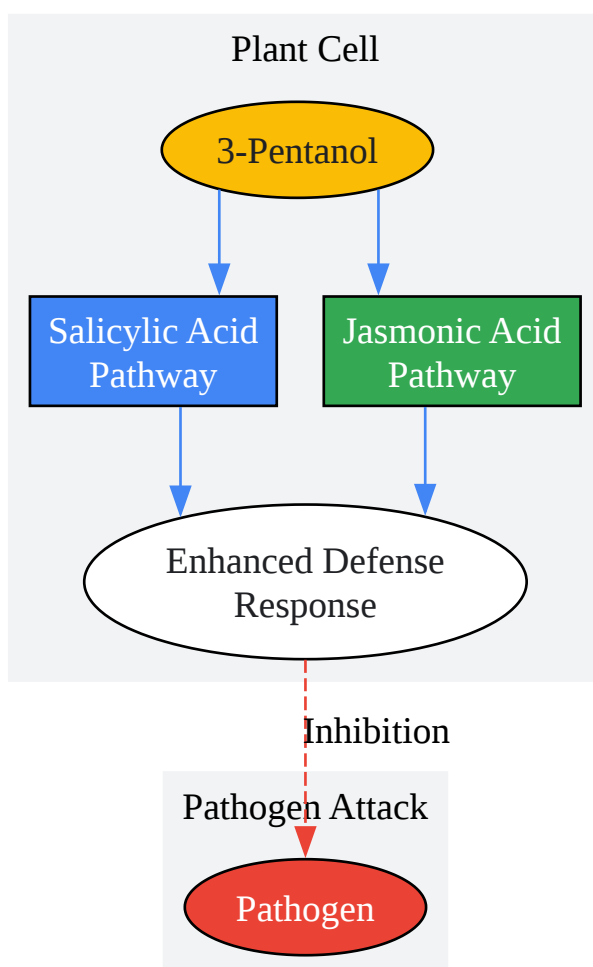
- Oven Temperature Program: Start at a low temperature (e.g., 40 °C), hold for a few minutes, then ramp up to a higher temperature (e.g., 220 °C).

The retention time of **3-Pentanol** will vary depending on the specific column and conditions used.

Biological Role and Signaling Pathways

3-Pentanol is an endogenous metabolite found in plants and is also a component of some insect pheromones.^{[2][9]} It has been shown to play a role in plant immunity.

Plant Immunity Elicitation: Gaseous **3-Pentanol** can prime plant immunity against certain microbial pathogens. It has been observed to trigger defense mechanisms in plants through signaling pathways dependent on salicylic acid (SA) and jasmonic acid (JA).^[2]

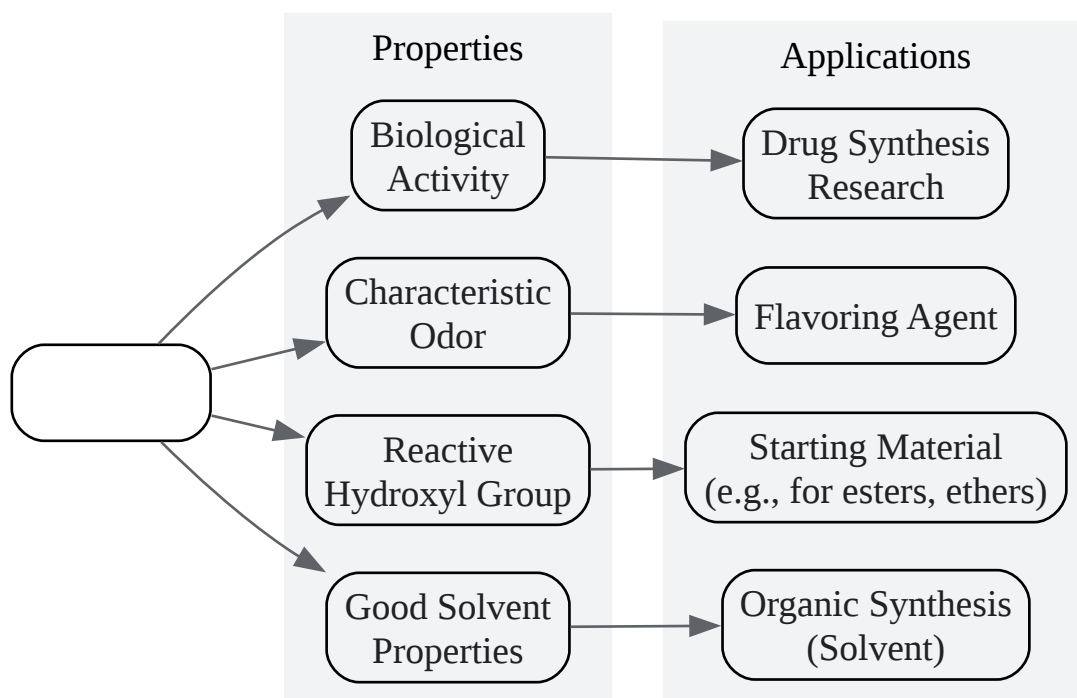


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Caption: **3-Pentanol** induced plant immunity signaling.

Applications in Research and Development

3-Pentanol is a versatile compound with several applications in research and industry.

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Caption: Relationship between properties and applications of **3-Pentanol**.

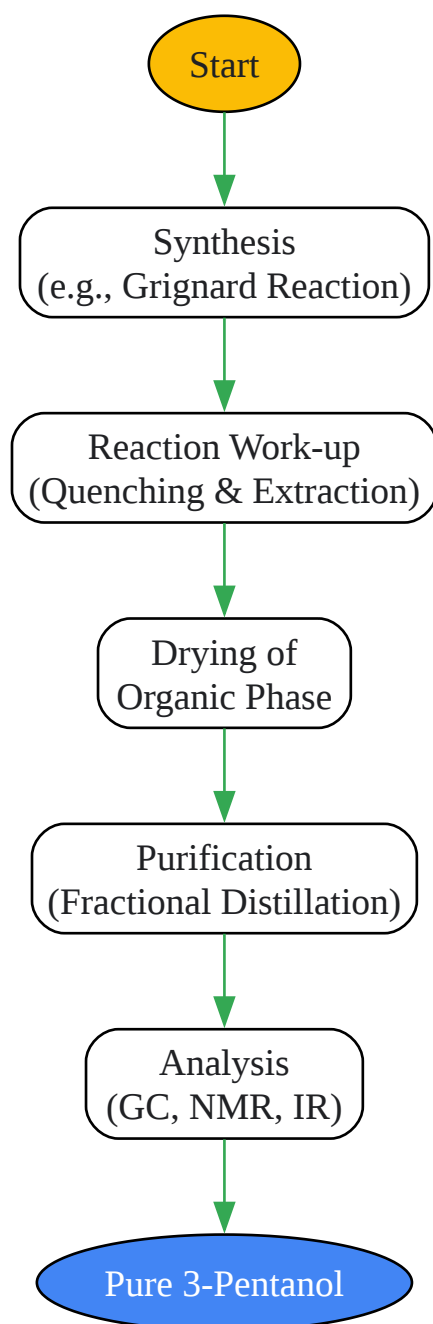
Its uses include:

- Solvent: It is employed as a solvent in organic synthesis.[1]
- Starting Material: **3-Pentanol** serves as a precursor in the synthesis of other organic compounds, such as esters and ethers.[7]
- Flavoring Agent: Due to its characteristic odor, it is used in the flavor and fragrance industry. [5]

- Biochemical Research: It is utilized in biochemical experiments and research related to drug synthesis.^[9]^[10]

Experimental Workflow: Synthesis to Analysis

The following diagram outlines a typical laboratory workflow for the synthesis, purification, and analysis of **3-Pentanol**.



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Caption: Laboratory workflow for **3-Pentanol**.

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